

Essential Safety Protocols for Handling Sincro Fungicide

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Compound of Interest

Compound Name: *Sincro*

Cat. No.: *B11933638*

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For researchers, scientists, and drug development professionals, ensuring safety during the handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **Sincro**, a commercial fungicide also known as Sinpro 500 SC. Adherence to these guidelines is critical to minimize exposure risks and ensure safe disposal.

Chemical Identifier: **Sincro** (Sinpro 500 SC Fungicide) Appearance: White, viscous liquid suspension[\[1\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **Sincro**, based on safety data sheet recommendations and general best practices for handling fungicides.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Prevents skin contact. "Avoid contact with skin and eyes" is a key safety precaution. [1]
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from splashes and aerosols. [1]
Body Protection	Long-sleeved shirt, long pants, or a lab coat. For larger quantities or potential for significant splashing, a chemical-resistant apron or coveralls are recommended.	Minimizes skin exposure. "Wear suitable protective clothing" is a mandated safety measure. [1]
Respiratory Protection	Not typically required in a well-ventilated area. If aerosols or mists are generated, a respirator is necessary.	Prevents inhalation of vapors or spray mists. [1]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Handling Protocol:

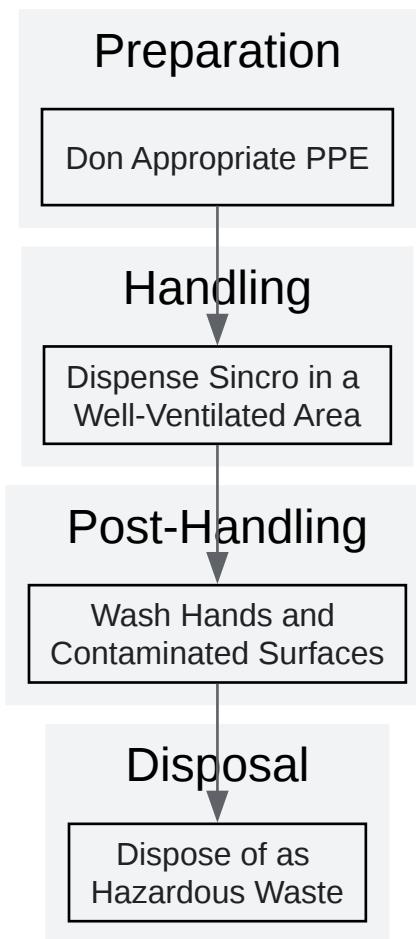
- Preparation: Before handling **Sincro**, ensure that all necessary PPE is readily available and in good condition. The work area should be well-ventilated.
- Dispensing: When dispensing **Sincro**, do so carefully to avoid splashing or creating aerosols.
- Post-Handling: After handling, wash hands thoroughly with soap and water, even if gloves were worn. Clean any contaminated surfaces.

Disposal Plan:

Sincro and its container must be disposed of as hazardous waste.^[1] Do not pour **Sincro** down the drain or dispose of it in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

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Sincro Handling Workflow



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Sincro**.

Health Hazard Information

Sincro is classified as a substance with limited evidence of a carcinogenic effect.^[1] It is also very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic

environment.[\[1\]](#) While it has low toxicity if ingested, inhaled, or in contact with skin, direct contact should always be avoided.[\[1\]](#)

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References

- 1. sinon.com.au [sinon.com.au]
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